

AM-4668 constant force spring application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AM-4668

Cat. No.: B15570540

[Get Quote](#)

Errata: Clarification of Subject Matter

Initial research indicates a discrepancy in the requested topic "**AM-4668** constant force spring application." The designation "**AM-4668**" corresponds to a potent FFA1 (GPR40) agonist, a chemical compound investigated for its potential in treating type 2 diabetes by modulating insulin secretion.[1] It is not associated with mechanical engineering or spring technology.

This document proceeds under the assumption that the core interest lies in the application of constant force springs within the realm of drug development and medical devices, a field pertinent to the specified audience of researchers, scientists, and drug development professionals.

An In-Depth Technical Guide to Constant Force Spring Applications in Medical Devices and Drug Delivery

Introduction

Constant force springs are a unique type of spring that produces a near-constant retracting force throughout their entire range of extension.[2] Unlike conventional springs, which obey Hooke's Law and exert a force proportional to their extension, constant force springs are pre-stressed coiled strips of material that provide a consistent and reliable force output.[2] This characteristic makes them invaluable in numerous medical and pharmaceutical applications where precise and predictable force is critical for device performance and patient safety.

This guide provides a comprehensive overview of the design, application, and evaluation of constant force springs for professionals in the drug development and medical device sectors.

Core Principles and Characteristics

A constant force spring is typically a roll of pre-stressed flat spring steel.[2] When the outer end of the spring is extended, the inherent stress in the material provides a resisting force. As the spring uncoils, the new material unwinding from the roll is in the same geometric configuration, thus maintaining a nearly constant force. The force is primarily determined by the material's properties, the thickness and width of the strip, and the radius of the coil.[2]

Key characteristics include:

- **Near-Constant Force Output:** The defining feature, providing a consistent force over a significant portion of its extension.[2]
- **Long Extension Capability:** They can provide force over very long displacements.
- **Compact Size:** They can store a large amount of energy in a small space.
- **Predictable Performance:** The force output can be accurately predicted based on design parameters.[2]

Applications in Drug Delivery and Medical Devices

The unique properties of constant force springs make them ideal for a variety of medical applications requiring controlled and consistent mechanical action.

- **Drug Delivery Devices:**
 - **Auto-injectors:** Constant force springs are used to drive the needle and plunger, ensuring that viscous drugs are delivered at a controlled and consistent rate.[3][4] This is crucial for patient comfort and ensuring the correct dosage is administered. The Conforce® spring is noted for its high force output in a small footprint, making it suitable for high-viscosity pharmaceuticals.[3]
 - **Pen-Type Injectors:** These devices utilize constant force or power springs to deliver small, highly accurate doses of medication, with high repeatability.[5]

- Infusion Pumps: They can be used to provide the consistent pressure needed to accurately dispense medication over an extended period.
- Surgical Instruments:
 - Surgical Staplers: Integration of constant force springs ensures a consistent and predictable force during staple deployment, leading to reliable wound closures.[3]
 - Robotic Surgery: These springs are used for precise positioning of robotic arms and in articulating instruments where consistent torque is needed for delicate maneuvers.[3]
- Medical Equipment:
 - MRI and X-Ray Machines: Constant force springs are used to counterbalance heavy components, allowing for smooth and precise horizontal and vertical positioning of imaging equipment.[3][6]
 - Patient Positioning Systems: They are employed in mechanisms that require consistent force for adjusting beds, chairs, and other patient support systems.[2]

Quantitative Data and Material Selection

The selection of a constant force spring is dictated by the specific force requirements, necessary travel distance, and available space.[2] Material choice is critical, especially for medical applications, to ensure biocompatibility, corrosion resistance, and long-term reliability.

Material	Key Characteristics	Common Applications
Type 301 Stainless Steel	High strength, good corrosion resistance.	General medical devices, standard auto-injectors.[7]
Type 316 Stainless Steel	Excellent corrosion resistance, very clean material, 90% non-magnetic.[8]	Devices requiring high biocompatibility and corrosion resistance, such as those in contact with bodily fluids.[8]
Inconel 625	High strength, excellent corrosion resistance, low magnetism.[3]	MRI and X-ray equipment where magnetic interference must be minimized.[3]
Phosphor Bronze	Good elasticity and fatigue resistance.	Applications requiring repeated loading cycles.[4]

Standard spring specifications can vary, with loads ranging from 3 lbs to 13 lbs for common sizes.[7]

Experimental Protocols

To ensure the performance and reliability of constant force springs in critical medical applications, rigorous testing is required.[2] The following are key experimental protocols.

Tension/Force-Deflection Testing

Objective: To measure the force exerted by the spring at different extension lengths and verify that it remains within the specified tolerance.

Methodology:

- Securely mount the coiled body of the constant force spring to a fixed reel or drum on a force testing machine.
- Attach the free end of the spring to a load cell capable of measuring the expected force range.
- Extend the spring at a constant, controlled rate (e.g., 200-300 mm/minute).[9]

- Continuously record the force output from the load cell and the corresponding extension length from a displacement transducer.
- Plot the force versus extension data to generate a force-deflection curve.
- Analyze the curve to determine the average force, the deviation from the average, and to ensure it meets the design specifications.

Cycle Life Testing

Objective: To determine the durability of the spring and its ability to maintain its force output over a specified number of extension and retraction cycles.

Methodology:

- Mount the spring in a cyclic testing apparatus that can repeatedly extend and retract it to its operational length.
- Connect the free end to a motorized reel or actuator.[\[10\]](#)
- Set the machine to cycle the spring for a predetermined number of cycles (e.g., thousands or millions, depending on the application).[\[9\]](#)
- Periodically (e.g., every 1,000 cycles), pause the test and perform a tension test (as described above) to measure any degradation in force output.
- Record the number of cycles until the spring's force falls outside the acceptable performance window or until mechanical failure (fracture).
- The results are used to evaluate the consistency and persistence of the spring's force.[\[10\]](#)

Material and Dimensional Analysis

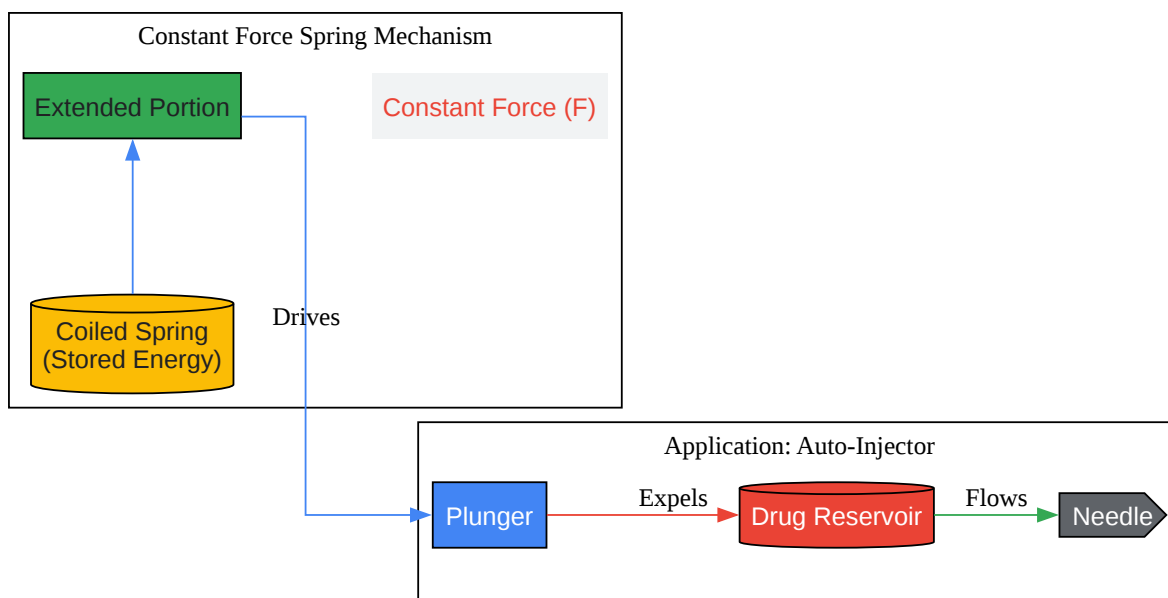
Objective: To verify that the spring's material composition and physical dimensions conform to the design specifications.

Methodology:

- **Dimensional Verification:** Use high-precision measurement tools, such as video dimension measuring systems, to verify the spring's width, thickness, and coil diameter.[2]
- **Material Composition:** Employ techniques like X-ray fluorescence (XRF) or mass spectrometry to confirm the material composition (e.g., the grade of stainless steel).
- **Surface Finish and Defects:** Visually inspect the spring under magnification for any surface defects, cracks, or imperfections that could lead to premature failure.

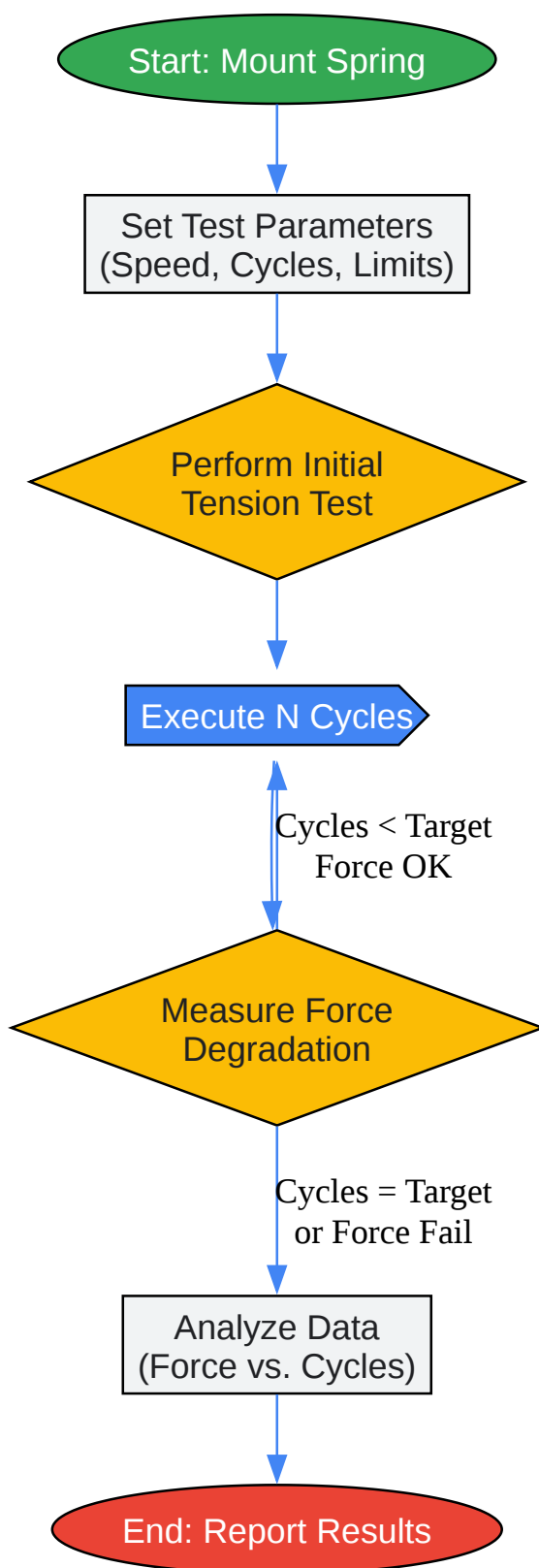
Visualizations

The following diagrams illustrate key concepts related to constant force springs.



[Click to download full resolution via product page](#)

Caption: Mechanism of a constant force spring driving an auto-injector plunger.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Constant Force Springs: The Ultimate Guide - The #1 Flat Coil Springs Manufacturer In China - YongSheng [yshspring.com]
- 3. vulcanspring.com [vulcanspring.com]
- 4. blog.advanexmedical.com [blog.advanexmedical.com]
- 5. m.youtube.com [m.youtube.com]
- 6. aimcoil.com [aimcoil.com]
- 7. springcompany.com [springcompany.com]
- 8. Springs for Medical Devices [compressionspring.com]
- 9. met-de.de [met-de.de]
- 10. metalspiralspring.com [metalspiralspring.com]
- To cite this document: BenchChem. [AM-4668 constant force spring application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15570540#am-4668-constant-force-spring-application]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com